

Technical Support Center: Nur77 Modulator 1

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Compound of Interest

Compound Name: Nur77 modulator 1

CAS No.: 2469975-55-9

Cat. No.: B8143777

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This technical support center provides troubleshooting guides, frequently asked questions (FAQs), and detailed protocols for researchers, scientists, and drug development professionals working with **Nur77 Modulator 1** (CAS: 2469975-55-9). The focus is to address common challenges related to the compound's solubility.

Frequently Asked Questions (FAQs)

Q1: What is **Nur77 Modulator 1** and what is its mechanism of action?

Nur77 Modulator 1 is a small molecule that binds to the orphan nuclear receptor Nur77 (also known as NR4A1) with a binding affinity (KD) of 3.58 μM .^[1] Its primary mechanism involves up-regulating the expression of Nur77 and mediating its subcellular localization.^[1] This modulation triggers Nur77-dependent endoplasmic reticulum (ER) stress and autophagy, ultimately leading to apoptosis (programmed cell death) in cancer cells, demonstrating anti-hepatoma activity.^[1]

Q2: I'm having trouble dissolving **Nur77 Modulator 1**. What is the recommended solvent?

The recommended solvent for creating high-concentration stock solutions is Dimethyl sulfoxide (DMSO). **Nur77 Modulator 1** has a high solubility in DMSO, reaching up to 125 mg/mL.^[2] For

most in vitro assays, preparing a 10 mM to 50 mM stock solution in anhydrous DMSO is a standard starting point.

Q3: My compound precipitates when I dilute my DMSO stock into aqueous cell culture media. How can I prevent this?

This is a common issue known as aqueous precipitation. It occurs when a compound that is highly soluble in an organic solvent like DMSO is introduced into an aqueous buffer or media where its solubility is much lower. Here are several strategies to mitigate this:

- **Lower the Final DMSO Concentration:** Ensure the final concentration of DMSO in your cell culture media is as low as possible, typically well below 0.5%, as higher concentrations can be toxic to cells.[3]
- **Increase Dilution Volume:** Add the small volume of DMSO stock into a larger volume of aqueous media while vortexing or stirring to promote rapid mixing and prevent localized high concentrations of the compound.
- **Use Serum:** If your experimental protocol allows, the presence of proteins like those in fetal bovine serum (FBS) can help stabilize the compound and keep it in solution. Try adding the compound to media already containing serum.
- **Test Lower Working Concentrations:** The compound may be precipitating because the final concentration exceeds its aqueous solubility limit. Test a serial dilution to find the highest working concentration that remains soluble in your final assay conditions. The compound has been shown to be active in vitro at concentrations as low as 0.6 μM . [1]

Q4: Can I heat or sonicate the vial to help dissolve the compound?

Yes. For stubborn solubility issues, gentle warming (e.g., in a 37°C water bath) and/or sonication can be used to aid dissolution, particularly when preparing formulations for in vivo use.[1] However, for stock solutions in DMSO, this is often unnecessary given the compound's high solubility. Always ensure the vial is tightly capped to prevent solvent evaporation or water absorption.

Q5: What are some tested formulations for in vivo animal studies?

For in vivo experiments, specific co-solvent systems are required. MedChemExpress provides two tested protocols:

- **Suspended Solution (Oral/IP):** A formulation of 10% DMSO and 90% (20% SBE- β -CD in Saline) yields a suspended solution at 2.08 mg/mL. This formulation may require sonication to ensure homogeneity.[1][4][5]
- **Clear Solution (Oral/IP):** A formulation of 10% DMSO and 90% Corn Oil yields a clear solution at ≥ 2.08 mg/mL.[1]

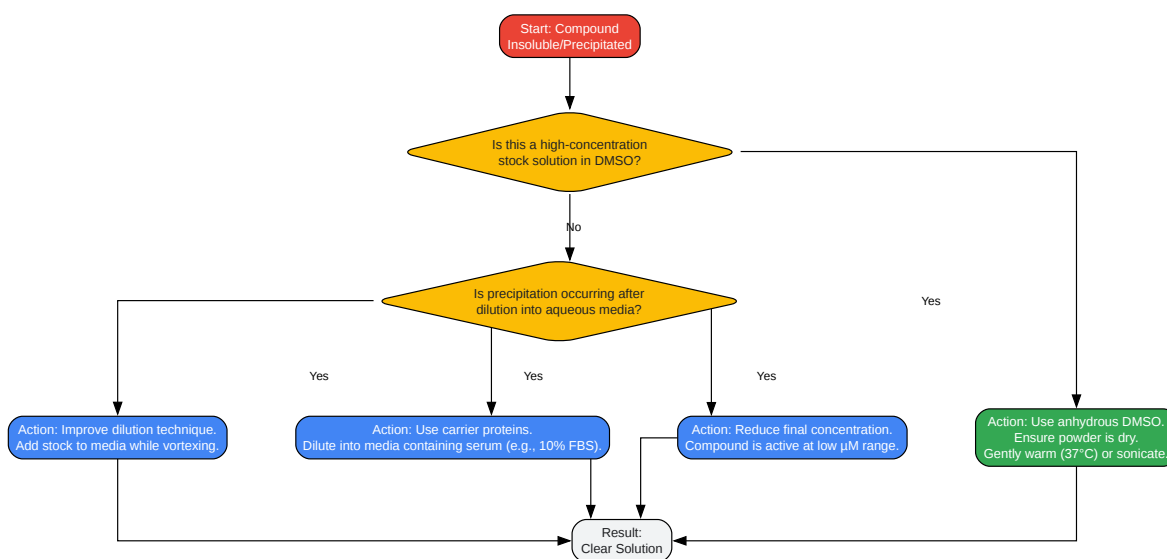
Solubility and Formulation Data

The following table summarizes the known solubility and formulation data for **Nur77 Modulator 1**.

Solvent / Vehicle System	Concentration	Solution Appearance	Recommended Use
DMSO	125 mg/mL (252.22 mM)[2]	Clear Solution	In Vitro Stock Solution
10% DMSO + 90% Corn Oil	≥ 2.08 mg/mL (≥ 4.20 mM)[1]	Clear Solution	In Vivo Formulation
10% DMSO + 90% (20% SBE- β -CD in Saline)	2.08 mg/mL (4.20 mM)[1][4][5]	Suspended Solution	In Vivo Formulation

Troubleshooting Workflow for Solubility Issues

If you encounter solubility problems, follow this workflow to diagnose and solve the issue.



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Caption: Troubleshooting workflow for **Nur77 modulator 1** solubility issues.

Experimental Protocol: Preparation of Solutions

This protocol provides a step-by-step guide for preparing stock and working solutions for in vitro cell-based assays.

Materials:

- **Nur77 Modulator 1** (solid powder, CAS: 2469975-55-9, MW: 495.6 g/mol)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Sterile, serum-containing cell culture medium
- Vortex mixer
- Calibrated pipettes

Procedure for Preparing a 10 mM DMSO Stock Solution:

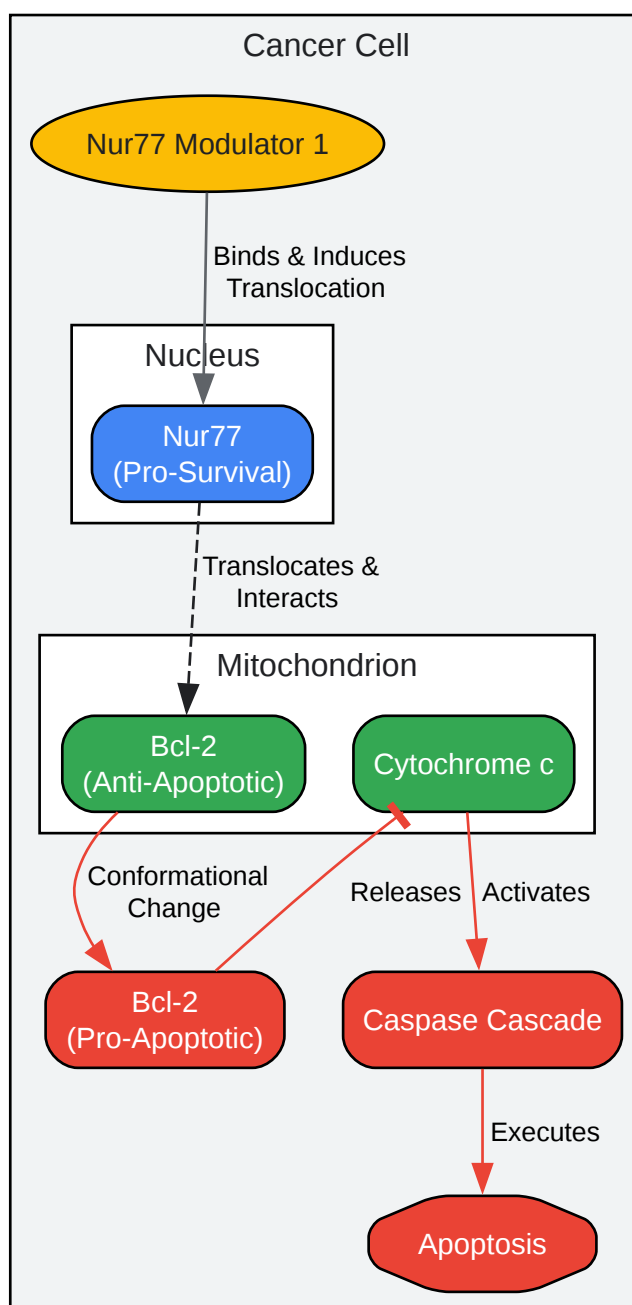
- Calculate Required Mass: Determine the mass of **Nur77 Modulator 1** needed. For 1 mL of a 10 mM stock solution: $\text{Mass} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 495.6 \text{ g/mol} = 0.004956 \text{ g} = 4.956 \text{ mg}$
- Weigh Compound: Carefully weigh out approximately 5 mg of **Nur77 Modulator 1** powder and place it into a sterile vial. Record the exact weight.
- Calculate Solvent Volume: Adjust the required DMSO volume based on the actual mass weighed. $\text{Volume (mL)} = [\text{Mass (mg)} / 495.6 \text{ (g/mol)}] * 100$
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial containing the compound.
- Mixing: Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved, resulting in a clear solution.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C for up to one month or at -80°C for up to six months, protected from light.[1]

Procedure for Preparing a 10 µM Working Solution:

- Thaw Stock: Thaw a single aliquot of the 10 mM stock solution at room temperature.
- Pre-warm Medium: Warm the sterile cell culture medium (containing serum, if applicable) to 37°C.
- Serial Dilution (Recommended): To avoid precipitation, perform a serial dilution.
 - Step A (1:100 Dilution): Add 2 µL of the 10 mM stock solution to 198 µL of pre-warmed medium. Vortex immediately. This creates an intermediate 100 µM solution.
 - Step B (1:10 Dilution): Add 100 µL of the 100 µM intermediate solution to 900 µL of pre-warmed medium. Mix gently by pipetting. This creates the final 10 µM working solution.
- Application: Use the final working solution to treat cells immediately. Do not store aqueous working solutions for extended periods.

Nur77 Signaling and Apoptosis Pathway

Nur77 Modulator 1 exerts its effect by influencing the Nur77 signaling pathway. In many cancer cells, Nur77 is located in the nucleus, where it can promote cell survival.^[6] Certain stimuli, including binding by modulators, can trigger the translocation of Nur77 from the nucleus to the mitochondria.^{[6][7]} In the mitochondria, Nur77 interacts with the anti-apoptotic protein Bcl-2, converting it into a pro-apoptotic protein, which in turn initiates the caspase cascade and leads to cell death.^[6]



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Caption: Simplified pathway of Nur77-mediated apoptosis induced by a modulator.

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